

# Thenylchlor environmental fate and soil degradation DT50

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## Compound Focus: Thenylchlor

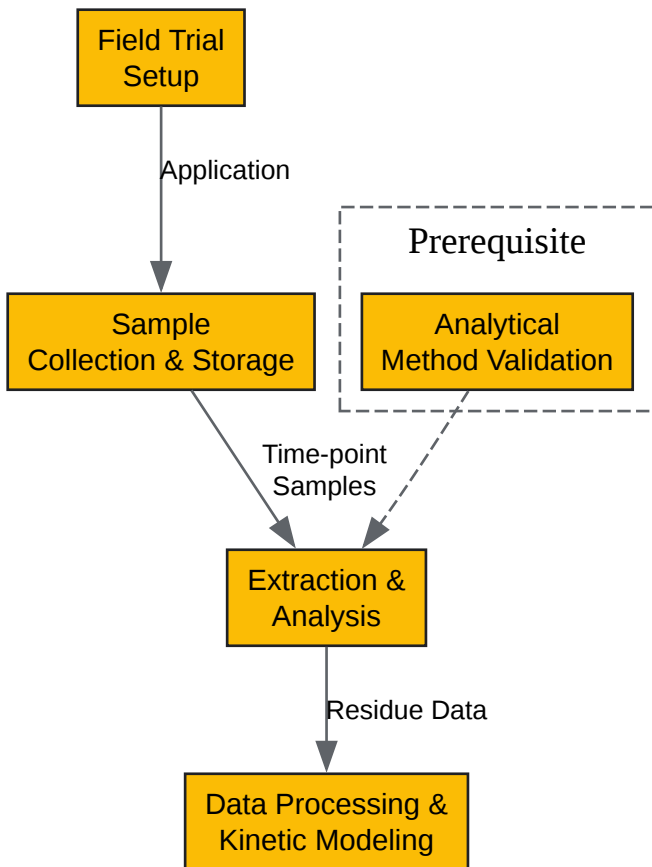
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## Experimental Protocols for Soil Degradation Studies

Research on pesticide soil degradation, such as studies on fungicide dissipation in tomato crops, generally follows a standardized workflow [1]. The key phases of this process are summarized below:



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*Experimental workflow for soil degradation studies*

The core components of the protocol include [1]:

- **Field Trial Setup:** Studies are conducted in cultivated fields with test compounds applied at recommended and double doses, using a randomized block design with replicate plots and untreated controls.
- **Sample Collection:** Soil and crop samples are collected at predetermined intervals (e.g., 0, 1, 3, 5, 7, 10, 15, 30 days after application).
- **Analytical Method Validation:** Liquid or gas chromatography coupled with mass spectrometry (LC-MS/MS or GC-MS) is validated for parameters including accuracy, precision, linearity, and limit of quantification (LOQ) [1].
- **Kinetic Modeling:** Dissipation data is typically fit to first-order or first+first-order kinetics models to calculate the degradation half-life (DT50) [1].

## Data Presentation and Variability

For a substance like **Thenylchlor**, you would expect data summarizing its dissipation kinetics and half-life. The following table illustrates the type of data typically reported, using other fungicides as an example [1]:

Pesticide	Application Dose	Half-life (DT50, days)	Kinetic Model
Fenamidone	Recommended Dose (RD)	2.0	1st + 1st Order
Fenamidone	Double Dose (DD)	3.0	1st + 1st Order
Mancozeb	Recommended Dose (RD)	2.0	1st + 1st Order
Mancozeb	Double Dose (DD)	2.5	1st + 1st Order
Iprovalicarb	Recommended Dose (RD)	1.5	1st + 1st Order
Iprovalicarb	Double Dose (DD)	2.0	1st + 1st Order

It is critical to note that half-life values are not single fixed numbers. As highlighted in research on pesticide soil half-lives, a single substance can have many reported DT50 values due to factors like soil type, temperature, pH, and microbial community composition [2]. Bayesian statistical models are increasingly used to characterize the resulting distribution of half-lives and estimate the mean DT50 and its variability [2].

## How to Locate Specific Data on Thenylchlor

To find the specific information you need, I suggest the following approaches:

- **Search Specialized Databases:** Query regulatory and scientific databases such as the **EPA Pesticide Ecotoxicity Database**, the **EFSA (European Food Safety Authority) Scientific Publications**, the **FOOTPRINT Pesticide Properties Database**, and **PubMed**.
- **Use Precise Search Terms:** Broaden your search to include terms like "acetamide herbicides environmental fate," "soil degradation chloroacetamide," or search specifically for "**Thenylchlor** DT50" or "**Thenylchlor** soil half-life."
- **Consult Existing Reviews:** Look for review articles on herbicide degradation or the environmental fate of similar compounds (e.g., other chloroacetamide herbicides like alachlor or metolachlor) to find mentions of **Thenylchlor** or relevant methodologies.

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## References

1. Analytical method validation, dissipation and safety ... [pmc.ncbi.nlm.nih.gov]
2. Systematic Handling of Environmental Fate Data for Model ... [pmc.ncbi.nlm.nih.gov]

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